

Application Notes and Protocols: Ammonium Thiosulfate as a Nitrification Inhibitor in Soil

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Compound of Interest

Compound Name: Ammonium thiosulfate

Cat. No.: B1232673

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These application notes provide a comprehensive overview of the use of **ammonium thiosulfate** (ATS) as a nitrification inhibitor in soil. The document outlines the mechanism of action, summarizes key quantitative data from various studies, and provides detailed experimental protocols for evaluating the efficacy of ATS.

Introduction

Nitrification, the biological oxidation of ammonium (NH_4^+) to nitrate (NO_3^-), is a critical process in the global nitrogen cycle. However, in agricultural systems, the rapid conversion of ammonium-based fertilizers to highly mobile nitrate can lead to significant nitrogen loss through leaching and denitrification, resulting in reduced fertilizer efficiency and negative environmental impacts.^{[1][2]} Nitrification inhibitors are compounds that temporarily slow down this conversion, thereby improving nitrogen use efficiency.^[1] **Ammonium thiosulfate** ($(\text{NH}_4)_2\text{S}_2\text{O}_3$), a liquid fertilizer that provides both nitrogen and sulfur, has demonstrated potential as a nitrification inhibitor.^{[2][3]}

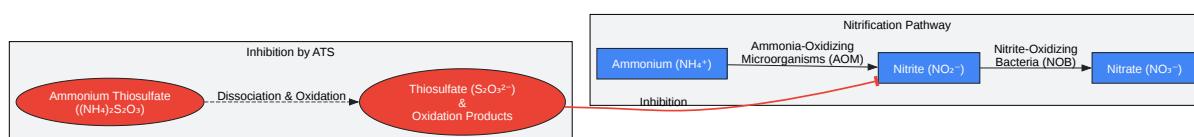
Mechanism of Action

Ammonium thiosulfate's inhibitory effect on nitrification is primarily attributed to the thiosulfate ($\text{S}_2\text{O}_3^{2-}$) anion and its oxidation products, such as tetrathionate ($\text{S}_4\text{O}_6^{2-}$). The process involves two key steps carried out by distinct groups of soil microorganisms:

- Ammonia Oxidation: Ammonia-oxidizing bacteria (AOB) and archaea (AOA) convert ammonium to nitrite (NO_2^-).
- Nitrite Oxidation: Nitrite-oxidizing bacteria (NOB) then oxidize nitrite to nitrate.

Thiosulfate and its derivatives are thought to inhibit the activity of ammonia-oxidizing microorganisms, specifically targeting the first step of nitrification. This leads to a temporary accumulation of ammonium in the soil, making it available for plant uptake for a longer period and reducing the potential for nitrate leaching. Some studies suggest that thiosulfate may also inhibit the second step of nitrification, leading to a transient accumulation of nitrite under certain conditions.

Mechanism of Nitrification and Inhibition by **Ammonium Thiosulfate**



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Caption: Mechanism of nitrification and its inhibition by **ammonium thiosulfate**.

Quantitative Data Summary

The effectiveness of **ammonium thiosulfate** as a nitrification inhibitor varies depending on soil type, application rate, and environmental conditions. The following tables summarize quantitative data from key studies.

Table 1: Efficacy of **Ammonium Thiosulfate** (ATS) in Reducing Nitrification in Different Soil Types

Soil Type	ATS Application Rate	Duration of Inhibition	Nitrification Inhibition (%)	Reference
Tujunga Loamy Sand	High Rate (7.68:1 N:S ratio)	14-63 days	75	
Tujunga Loamy Sand	High Rate (7.68:1 N:S ratio)	21-56 days	80	
Sable Silt Loam	High Rate (7.68:1 N:S ratio)	42-70 days	40	
Marvyn Loamy Sand	Not specified	Not observed	No significant inhibition	
Not specified	2500 µg ATS/g soil	14 days	82	
Sandy Soil	25 ppm S-ATS	Not specified	Evident inhibition	
Sandy-Loam Soil	25 ppm S-ATS	Not specified	Moderate inhibition	

Table 2: Comparison of **Ammonium Thiosulfate** (ATS) with other Nitrification Inhibitors

Inhibitor	Soil Type	Application Rate	Relative Inhibition of NO_3^- Production	Reference
ATS	Not specified	100 mg S kg^{-1}	55% over 22 days	
Nitrapyrin	Not specified	2 mg kg^{-1}	57% over 22 days	
Dicyandiamide (DCD)	Tujunga Loamy Sand	Not specified	Comparable to ATS	

Experimental Protocols

The following protocols are generalized methodologies for evaluating the efficacy of **ammonium thiosulfate** as a nitrification inhibitor in soil incubation studies.

Protocol 1: Soil Incubation Study to Determine Nitrification Inhibition

1. Objective: To quantify the effect of **ammonium thiosulfate** on the rate of nitrification in a controlled laboratory setting.

2. Materials:

- Fresh soil samples, sieved (2 mm)
- **Ammonium thiosulfate** (ATS) solution of known concentration
- Urea or another ammonium-based nitrogen source
- Incubation vessels (e.g., 250 mL Erlenmeyer flasks or Mason jars)
- Deionized water
- 2 M KCl extraction solution
- Analytical equipment for ammonium, nitrite, and nitrate determination (e.g., colorimetric autoanalyzer, ion chromatograph)
- Incubator

3. Experimental Design:

- Treatments:
- Control (no N fertilizer or inhibitor)
- Urea only
- Urea + ATS (at various rates, e.g., low, medium, high)
- Urea + a known nitrification inhibitor (e.g., DCD or nitrappyrin) for comparison
- Replication: A minimum of three replicates per treatment.
- Sampling Time Points: Day 0, 7, 14, 21, 28, 42, 56, and 70.

4. Procedure:

- Soil Preparation: Collect fresh soil from the field, removing any large debris. Sieve the soil through a 2 mm mesh. Determine the initial gravimetric water content.
- Treatment Application:

- Weigh a standardized amount of soil (e.g., 50 g dry weight equivalent) into each incubation vessel.
- Adjust the soil moisture to a predetermined level (e.g., 60% water-filled pore space) with deionized water.
- Apply the respective treatments (urea, ATS, etc.) in solution form to the soil surface and mix thoroughly.

- Incubation:

- Loosely cap the vessels to allow for gas exchange while minimizing moisture loss.
- Incubate the samples at a constant temperature (e.g., 25°C) in the dark.
- Periodically weigh the vessels and add deionized water to maintain the initial moisture content.

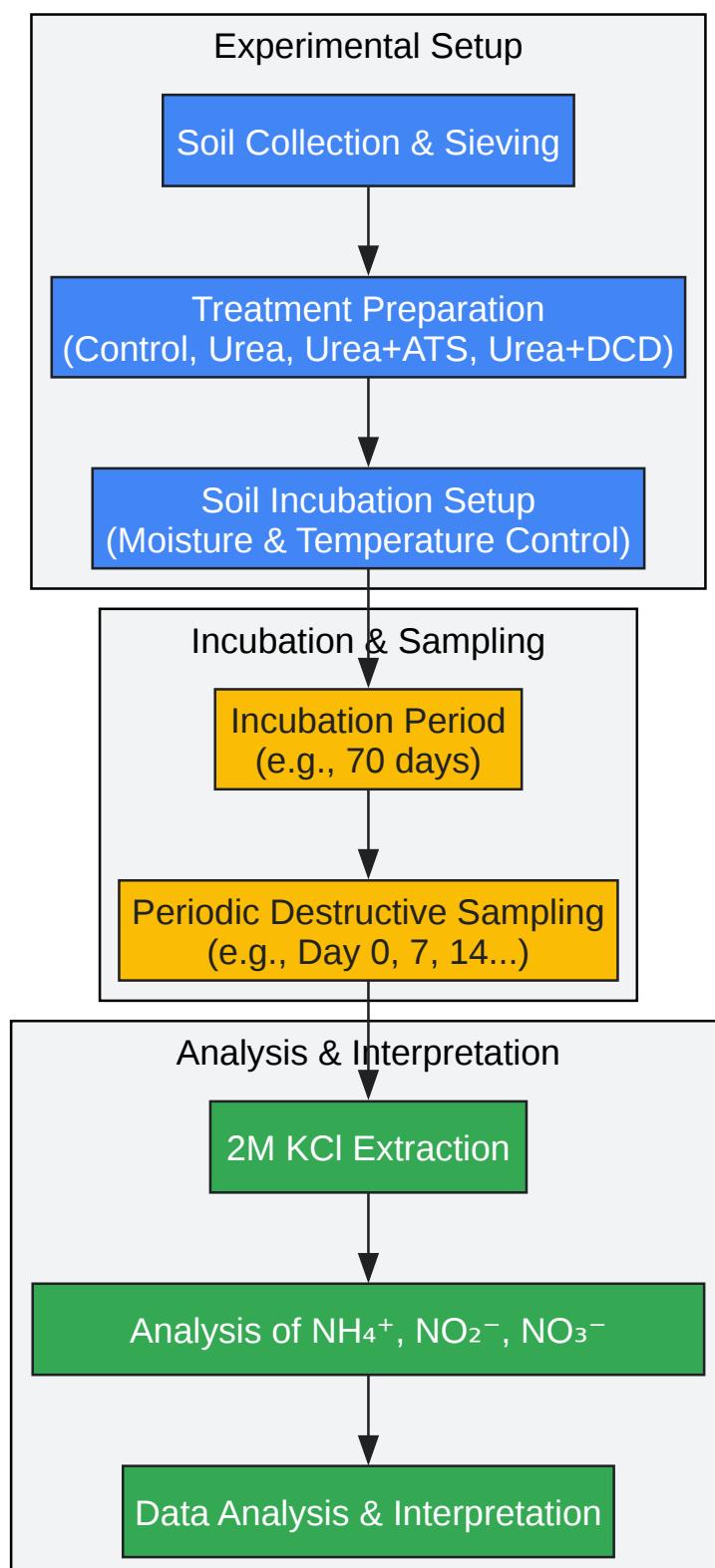
- Soil Extraction and Analysis:

- At each sampling time point, destructively sample the designated replicates for each treatment.
- Extract the soil with 2 M KCl solution (e.g., 1:5 soil-to-solution ratio) by shaking for a specified time (e.g., 1 hour).
- Filter the soil slurry to obtain a clear extract.
- Analyze the extract for ammonium-N, nitrite-N, and nitrate-N concentrations using standard analytical methods.

5. Data Analysis:

- Calculate the net nitrification rate as the change in nitrate concentration over time.
- Determine the percent inhibition of nitrification for the ATS treatments relative to the urea-only treatment.
- Statistically analyze the data using appropriate methods (e.g., ANOVA, regression analysis) to determine significant treatment effects.

Experimental Workflow for Evaluating ATS as a Nitrification Inhibitor

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Caption: A typical experimental workflow for a soil incubation study.

Considerations and Limitations

- Soil Type Dependency: The effectiveness of ATS as a nitrification inhibitor is highly dependent on soil properties such as texture, pH, and organic matter content.
- Application Rate: Higher rates of ATS generally result in greater and more prolonged nitrification inhibition. However, excessively high rates may have other unintended consequences.
- Environmental Conditions: Soil temperature and moisture significantly influence microbial activity and therefore the rate of nitrification and the efficacy of inhibitors.
- Non-Target Effects: While some studies indicate that ATS does not negatively affect the overall soil microbial biomass pool, further research is needed to understand its impact on specific microbial communities, including ammonia-oxidizing archaea and bacteria.
- Nitrite Accumulation: Under certain conditions, the use of thiosulfate-based inhibitors may lead to the temporary accumulation of nitrite, which can be toxic to plants at high concentrations. Careful monitoring of nitrite levels is recommended.

Conclusion

Ammonium thiosulfate shows promise as a nitrification inhibitor, offering the dual benefit of providing essential nitrogen and sulfur to crops while potentially improving nitrogen use efficiency. However, its efficacy is context-dependent, and its application should be tailored to specific soil and environmental conditions. The protocols and data presented in these notes provide a framework for researchers to further evaluate and optimize the use of ATS in various agricultural systems.

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